

Application Note: Quantitative Analysis of 5-(3-Bromophenyl)-4-methyl-1,3-thiazole

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Compound of Interest

Compound Name: 5-(3-Bromophenyl)-4-methyl-1,3-thiazole

Cat. No.: B13192990

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Introduction

5-(3-Bromophenyl)-4-methyl-1,3-thiazole is a heterocyclic compound featuring a substituted thiazole ring. Thiazole moieties are prevalent in a wide range of biologically active compounds and pharmaceutical agents, making their accurate quantification crucial during drug discovery, development, and quality control processes.^{[1][2]} The presence of the bromophenyl group also makes this compound a key intermediate in the synthesis of more complex molecules.^{[1][3]} This application note provides detailed protocols for the quantitative analysis of **5-(3-Bromophenyl)-4-methyl-1,3-thiazole** using High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry. The methodologies are designed to be robust and are grounded in the principles of analytical method validation as outlined by the International Council for Harmonisation (ICH) guidelines.^{[4][5][6][7]}

Physicochemical Properties (Predicted)

A preliminary understanding of the analyte's properties is essential for method development.

Property	Value	Source
Molecular Formula	C10H8BrNS	Inferred from name
Molecular Weight	254.15 g/mol	Inferred from name
XlogP (Predicted)	~3.3-3.5	[8]
pKa (Strongest Basic)	~2.8-3.0	[9]

The predicted lipophilicity (XlogP) suggests good retention on reversed-phase HPLC columns, and the basic nature of the thiazole nitrogen may be a factor in peak shape and mobile phase selection.

High-Performance Liquid Chromatography (HPLC-UV)

HPLC with UV detection is a primary technique for the quantification of non-volatile, thermally stable compounds like **5-(3-Bromophenyl)-4-methyl-1,3-thiazole**.[\[10\]](#)[\[11\]](#)[\[12\]](#) A reversed-phase method is proposed, leveraging the compound's predicted lipophilicity.

Causality Behind Experimental Choices

- **Column:** A C18 stationary phase is chosen for its versatility and proven efficacy in retaining moderately polar to nonpolar analytes through hydrophobic interactions.
- **Mobile Phase:** A mixture of acetonitrile and a phosphate buffer is selected. Acetonitrile serves as the organic modifier to elute the analyte. The buffer controls the pH of the mobile phase, which is critical for ensuring the consistent ionization state of the thiazole's basic nitrogen, thereby promoting sharp, symmetrical peaks. A pH of around 7.0 is a good starting point.
- **Detection:** Thiazole derivatives typically exhibit strong UV absorbance.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) A photodiode array (PDA) detector is recommended to determine the wavelength of maximum absorbance (λ_{max}) for optimal sensitivity.

Experimental Protocol

1. Instrumentation and Materials:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and PDA detector.
- Reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
- HPLC-grade acetonitrile and water.
- Potassium phosphate monobasic and sodium hydroxide (for buffer preparation).
- Reference standard of **5-(3-Bromophenyl)-4-methyl-1,3-thiazole** (purity ≥98%).

2. Chromatographic Conditions (Starting Point):

Parameter	Condition
Mobile Phase A	20 mM Potassium Phosphate Buffer (pH 7.0)
Mobile Phase B	Acetonitrile
Gradient	60% B to 85% B over 10 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	PDA scan (200-400 nm), quantification at λ _{max}

3. Preparation of Solutions:

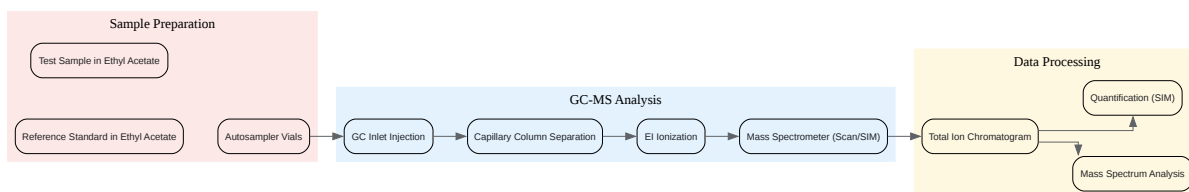
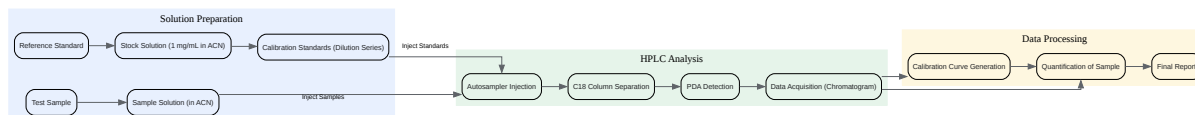
- **Buffer Preparation:** Dissolve the appropriate amount of potassium phosphate monobasic in HPLC-grade water to make a 20 mM solution. Adjust the pH to 7.0 with a dilute sodium hydroxide solution. Filter through a 0.45 µm membrane filter.
- **Standard Stock Solution (1 mg/mL):** Accurately weigh approximately 10 mg of the reference standard and dissolve it in a 10 mL volumetric flask with acetonitrile.

- **Working Standard Solutions:** Prepare a series of dilutions from the stock solution using the mobile phase as the diluent to create calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- **Sample Preparation:** Dissolve the sample containing **5-(3-Bromophenyl)-4-methyl-1,3-thiazole** in acetonitrile to achieve a concentration within the calibration range. Filter through a 0.45 µm syringe filter before injection.

4. Method Validation (ICH Q2(R2) Framework):[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- **Specificity:** Analyze a blank (diluent), a placebo (matrix without analyte), and the analyte spiked into the placebo to demonstrate that there are no interfering peaks at the retention time of the analyte.
- **Linearity:** Inject the calibration standards in triplicate. Plot the peak area against the concentration and perform a linear regression. The correlation coefficient (r^2) should be ≥ 0.999 .
- **Accuracy:** Perform recovery studies by spiking a known amount of the analyte into a placebo at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration). The recovery should be within 98-102%.
- **Precision (Repeatability and Intermediate Precision):** Analyze six replicate preparations of a sample at 100% of the target concentration. The relative standard deviation (RSD) should be $\leq 2\%$. Repeat on a different day with a different analyst to assess intermediate precision.
- **Limit of Detection (LOD) and Limit of Quantitation (LOQ):** Determine based on the signal-to-noise ratio (typically 3:1 for LOD and 10:1 for LOQ) or from the standard deviation of the response and the slope of the calibration curve.
- **Robustness:** Intentionally vary chromatographic parameters (e.g., pH ± 0.2 units, column temperature ± 5 °C, flow rate ± 0.1 mL/min) and observe the effect on the results.

Workflow Diagram



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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Synthesis, docking and characterization of some novel 5-(S-alkyl)-1,3,4-thiadiazole-2-carboxamide derivatives as anti-inflammatory and antibacterial agents - PMC [pmc.ncbi.nlm.nih.gov]

- [3. mdpi.com \[mdpi.com\]](#)
- [4. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma \[amsbiopharma.com\]](#)
- [5. intuitionlabs.ai \[intuitionlabs.ai\]](#)
- [6. ICH and FDA Guidelines for Analytical Method Validation | Lab Manager \[labmanager.com\]](#)
- [7. database.ich.org \[database.ich.org\]](#)
- [8. PubChemLite - 4-\(3-bromophenyl\)-1,3-thiazole \(C9H6BrNS\) \[pubchemlite.lcsb.uni.lu\]](#)
- [9. Showing Compound 4-Methyl-5-vinylthiazole \(FDB008542\) - FooDB \[foodb.ca\]](#)
- [10. tasianinch.com \[tasianinch.com\]](#)
- [11. d-nb.info \[d-nb.info\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. A synergistic investigation of azo-thiazole derivatives incorporating thiazole moieties: a comprehensive exploration of their synthesis, characterizat ... - RSC Advances \(RSC Publishing\) DOI:10.1039/D3RA06469G \[pubs.rsc.org\]](#)
- [14. distantreader.org \[distantreader.org\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. rjpbcs.com \[rjpbcs.com\]](#)
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